

A Technical Guide to Dodecylbenzenesulfonic Acid, 2,2'-Iminodiethanol Compound

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For: Researchers, Scientists, and Chemical Industry Professionals

Abstract

This document provides a comprehensive technical overview of the compound formed by the reaction of dodecylbenzenesulfonic acid and 2,2'-iminodiethanol, commonly known as diethanolamine. This compound, a diethanolamine salt of dodecylbenzenesulfonic acid, is a widely utilized anionic surfactant in various industrial and consumer product formulations. This guide details its chemical and physical properties, outlines a general synthesis protocol, and discusses its primary applications. While not a pharmaceutical agent, its physicochemical properties and formulation characteristics are of significant interest to chemical researchers and product development professionals.

Chemical Identity and Properties

The compound is an adduct formed from dodecylbenzenesulfonic acid and diethanolamine.[1] [2] It is classified as an anionic surfactant and is noted for its emulsifying and foaming properties.[3]

Table 1: Chemical Identifiers and Properties



Property	Value	Reference
CAS Number	26545-53-9	[3]
Molecular Formula	C22H41NO5S [1][3]	
Molecular Weight	431.6 g/mol [3][4]	
Synonyms	Diethanolamine dodecylbenzenesulfonate, Dodecylbenzenesulfonic acid diethanolamine salt, Benzenesulfonic acid, dodecyl-, compd. with 2,2'- iminodiethanol (1:1)	[1][3][4]
Physical Description Can exist as a liquid or a dry powder.		[3]

Synthesis

The synthesis of dodecylbenzenesulfonic acid, 2,2'-iminodiethanol compound is a straightforward acid-base neutralization reaction.

Objective: To prepare the diethanolamine salt of dodecylbenzenesulfonic acid.

Materials:

- Dodecylbenzenesulfonic acid (DBSA)
- Diethanolamine (DEA)
- A suitable solvent (e.g., water or a lower alcohol)
- Reaction vessel with stirring capability
- pH meter or indicator strips

Procedure:

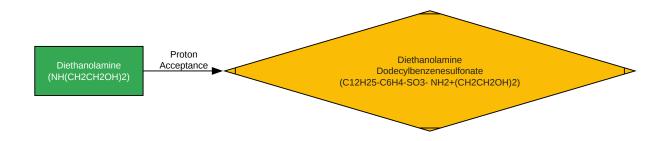


- In a reaction vessel, dissolve a known molar equivalent of dodecylbenzenesulfonic acid in the chosen solvent under constant agitation.
- Slowly add one molar equivalent of diethanolamine to the DBSA solution. The reaction is exothermic, and the temperature should be monitored and controlled if necessary.
- Continue stirring the mixture for a period sufficient to ensure complete reaction, typically 1-2 hours.
- Monitor the pH of the reaction mixture. The final pH should be near neutral (pH 7), indicating the completion of the neutralization reaction.
- The resulting solution contains the dodecylbenzenesulfonic acid, 2,2'-iminodiethanol compound. Depending on the desired final product concentration and purity, further steps such as solvent evaporation or purification may be necessary.

This is a generalized protocol. Specific industrial processes may vary in terms of solvent, temperature, and reactant concentrations.

Mechanism of Formation

The formation of this compound is based on the electrostatic interaction between the sulfonic acid group of dodecylbenzenesulfonic acid and the amino group of diethanolamine. The proton from the sulfonic acid is transferred to the nitrogen atom of the diethanolamine, resulting in the formation of an ammonium sulfonate salt.



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Caption: Formation of the diethanolamine salt via acid-base reaction.



Applications

The primary utility of this compound stems from its surfactant properties.

Table 2: Industrial and Commercial Applications

Application Area	Function	Description	Reference
Cosmetics	Foaming Agent, Cleansing Agent, Surfactant	Used in a variety of personal care products such as shampoos and soaps for its ability to create lather and cleanse.	[3]
Cleaning Products	Surfactant, Emulsifier	A component in household and industrial cleaners for its ability to lower surface tension and aid in the removal of dirt and grease.	[3]
Industrial Processes	Emulsifier, Viscosity Modifier	Utilized in various manufacturing processes where the emulsification of oils and water is required, and to adjust the viscosity of liquid formulations.	[3]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound can cause skin irritation and serious eye damage.[3] Appropriate personal protective equipment, including gloves and eye protection, should be worn when



handling this chemical. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

The compound formed from dodecylbenzenesulfonic acid and 2,2'-iminodiethanol is a versatile and widely used anionic surfactant. Its discovery and development are rooted in the advancement of industrial chemistry rather than pharmaceutical science. Understanding its synthesis, properties, and applications is crucial for professionals in the chemical, cosmetic, and cleaning product industries. While it does not have direct applications in drug development, its role as a formulation excipient in topical preparations could be an area of interest.

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